Technical Guide: Mono-sec-butyl Phthalate-d4 (MsBP-d4)

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Compound of Interest

Compound Name:	*Mono-sec-butyl Phthalate-d4*
Cat. No.:	*B1153477*

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Content Type: Technical Reference & Application Protocol Audience: Analytical Chemists, Toxicologists, and Drug Development Scientists

Executive Summary

Mono-sec-butyl Phthalate-d4 (MsBP-d4) is the stable isotope-labeled analog of Mono-sec-butyl phthalate (MsBP), a primary metabolite of the plasticizer Di-sec-butyl phthalate (DsBP). In analytical toxicology and biomonitoring, MsBP-d4 serves as the critical Internal Standard (IS) for the precise quantification of phthalate exposure in biological matrices (urine, serum) using Isotope Dilution Mass Spectrometry (IDMS). Its deuterium labeling (d4) on the phthalate ring ensures it behaves nearly identically to the target analyte during extraction and chromatography while providing a distinct mass shift (+4 Da) for mass spectrometric detection.

Chemical Identity & Properties

Unlike common industrial chemicals, deuterated standards often lack a unique, globally harmonized CAS number. They are frequently referenced by the CAS of the unlabeled parent compound with a specific isotope notation.

Chemical Specifications Table

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Property	Detail
Chemical Name	Mono-sec-butyl Phthalate-d4 (Ring-d4)
Synonyms	Phthalic acid mono-sec-butyl ester-d4; 1,2-Benzenedicarboxylic acid, mono(1-methylpropyl) ester-d4
CAS Number	Unlabeled Parent:Labeled Form: Not formally assigned (Referenced as TRC-M525112 or similar catalog IDs)
Molecular Formula	$C_{12}H_{10}D_4O_4$
Molecular Weight	~226.26 g/mol (vs. 222.24 g/mol for unlabeled)
Isotopic Purity	Typically ≥ 98% atom D
Solubility	Soluble in Methanol, Acetonitrile, DMSO; slightly soluble in water.[1][2][3][4][5]
Appearance	White to off-white solid or neat oil (depending on purity/salt form).

Structural Representation

The deuterium atoms are located on the benzene ring (positions 3, 4, 5, 6), ensuring the label is stable and not subject to exchangeable hydrogen loss during standard electrospray ionization (ESI) conditions.

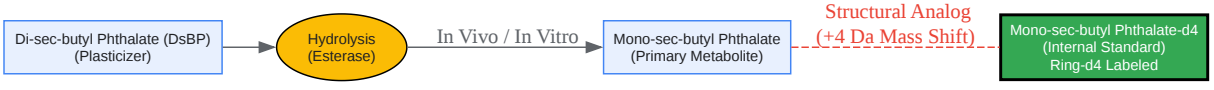


Figure 1: Metabolic Origin and Structural Relationship of MsBP and its Deuterated Standard

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Analytical Application: LC-MS/MS Protocol

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The primary application of MsBP-d4 is in the quantification of urinary phthalate metabolites. Phthalates are rapidly metabolized to monoesters and excreted as glucuronide conjugates. Accurate analysis requires enzymatic deconjugation followed by Solid Phase Extraction (SPE) or Liquid-Liquid Extraction (LLE).

Sample Preparation Workflow

Expert Insight: Direct analysis of urine is not recommended due to matrix effects (ion suppression). Use MsBP-d4 to correct for recovery losses during extraction.

- Aliquot: Transfer 1.0 mL of urine into a glass tube.
- Internal Standard Addition: Spike with 10 µL of MsBP-d4 solution (e.g., 10 µg/mL in MeOH). Allow to equilibrate for 15 mins.
- Enzymatic Hydrolysis: Add 250 µL Ammonium Acetate buffer (pH 6.5) and 10 µL

  -glucuronidase (E. coli K12). Incubate at 37°C for 90 mins.

  - Why? MsBP is excreted largely as MsBP-Glucuronide. This step liberates the free monoester for analysis.
- Extraction (SPE):
  - Condition cartridge (e.g., HLB or C18) with MeOH and water.
  - Load sample.[1][3][5][6]
  - Wash with 5% MeOH (removes salts/urea).
  - Elute with 100% Acetonitrile or MeOH.
- Reconstitution: Evaporate to dryness under

  and reconstitute in 200 µL Mobile Phase (e.g., 10% Acetonitrile in Water).

LC-MS/MS Parameters

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Mode: Negative Electrospray Ionization (ESI-).[7] Phthalate monoesters ionize efficiently as $[M-H]^-$.

Chromatography:

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: 0.1% Acetic Acid in Water.
- Mobile Phase B: 0.1% Acetic Acid in Acetonitrile.
- Gradient: Isocratic holds are often required to separate the sec-butyl isomer (MsBP) from the n-butyl (MnBP) and iso-butyl (MiBP) isomers.

MRM Transitions Table:

Analyte	Precursor Ion (m/z) $[M-H]^-$	Product Ion (m/z) Quantifier	Product Ion (m/z) Qualifier	Collision Energy (eV)
MsBP (Native)	221.1	77.0 (Phenyl)	121.0 (Benzoate)	20 - 30
MsBP-d4 (IS)	225.1	81.0 (Phenyl-d4)	125.0 (Benzoate-d4)	20 - 30

Note: The mass shift of +4 Da is maintained in the fragment ions (77

81 and 121

125), confirming the stability of the ring deuteration.

Analytical Workflow Diagram

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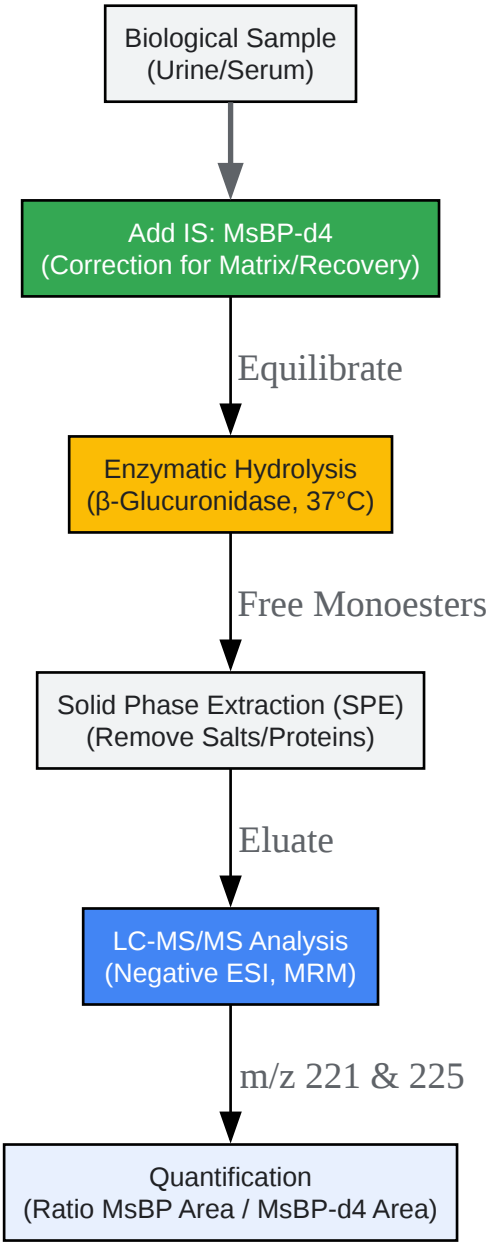


Figure 2: Analytical Workflow for Phthalate Metabolite Quantification

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Handling, Stability, and Safety

Storage & Stability

- Primary Stock: Dissolve neat MsBP-d4 in Methanol (LC-MS grade) to create a 1 mg/mL stock. Store at -20°C in amber glass vials (silanized to prevent adsorption).

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- Stability: Deuterium labels on the aromatic ring are chemically stable and non-exchangeable under physiological and standard LC conditions.
- Shelf Life: Re-verify purity annually. Phthalate monoesters can slowly hydrolyze to phthalic acid if stored in aqueous basic buffers for extended periods.

Safety (SDS Highlights)

- Hazard: MsBP is a metabolite of a reproductive toxicant. Treat the deuterated standard with the same precautions as the parent compound.
- PPE: Wear nitrile gloves, safety goggles, and work within a fume hood.
- Disposal: Dispose of as hazardous chemical waste (organic solvent stream).

References

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